

Health and safety data for 4-Chloro-2,3-dihydrobenzofuran

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Compound of Interest

Compound Name: 4-Chloro-2,3-dihydrobenzofuran

Cat. No.: B1589167

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An In-Depth Technical Guide to the Health and Safety of **4-Chloro-2,3-dihydrobenzofuran**

Foreword for the Research Professional

As scientists and drug development professionals, our work with novel chemical entities is foundational to innovation. However, with novelty comes the responsibility of rigorous safety assessment, even when comprehensive data is not yet available. This guide addresses the health and safety considerations for **4-Chloro-2,3-dihydrobenzofuran** (CAS No. 289058-20-4).

It is critical to note that while this compound is available for research purposes, detailed toxicological and safety data in peer-reviewed literature is limited. Therefore, this document adopts a precautionary principle, synthesizing available data for the target molecule with established safety protocols for structurally related compounds, such as other chlorinated benzofurans. The causality behind each recommendation is explained to empower researchers to build a robust and self-validating safety culture within their laboratories. This guide is structured not as a rigid protocol, but as a dynamic framework for risk assessment and management.

Chemical Identification and Physicochemical Properties

A foundational step in any safety assessment is understanding the compound's identity and physical characteristics, which dictate its behavior under laboratory conditions.

Synonyms: 4-chloro-2,3-dihydro-1-benzofuran[1][2] Molecular Formula: C₈H₇ClO[1][2][3]

Molecular Weight: 154.59 g/mol [1][2]

The properties of a compound, such as its boiling point and density, are crucial for anticipating its physical state and potential for airborne exposure during handling.

Property	Value	Source
CAS Number	289058-20-4	[1][2]
Density	1.272 g/cm ³	[3]
Boiling Point	232.7°C at 760 mmHg	[3]
Flash Point	99.4°C	[3]
Refractive Index	1.577	[3]
Topological Polar Surface Area (TPSA)	9.23 Å ²	[1]
logP (Octanol-Water Partition Coeff.)	2.27	[1]

Insight: The relatively high boiling point suggests that at room temperature, the substance is not highly volatile, reducing the risk of significant vapor inhalation under standard conditions. However, the positive logP value indicates a degree of lipophilicity, suggesting it could be absorbed through the skin.

Hazard Identification and GHS Classification

Based on available supplier safety information, **4-Chloro-2,3-dihydrobenzofuran** is classified under the Globally Harmonized System (GHS) with the following hazards:

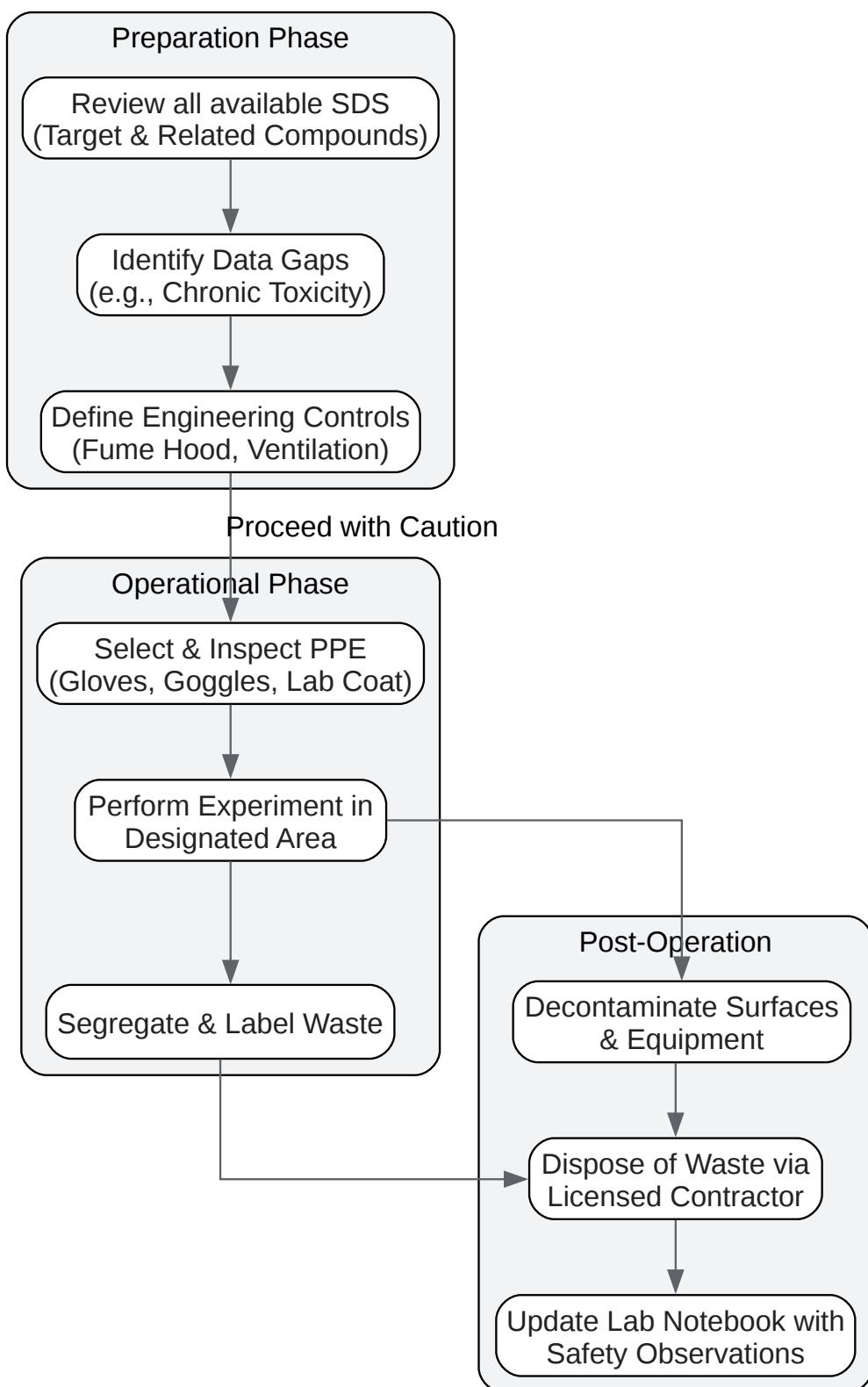
- GHS Pictogram: GHS07 (Exclamation Mark)[1]
- Signal Word: Warning[1]

- Hazard Statements:
 - H302: Harmful if swallowed.[1] This is a key acute toxicity concern.
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1][4]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]
 - P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [1][4]

Authoritative Grounding: While data for the specific CAS number is limited, the safety data for the related compound, 4-Amino-5-chloro-2,3-dihydrobenzofuran-7-carboxylic acid, indicates additional potential hazards that must be considered as a precautionary measure. These include skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).[5] Given the shared chlorinated benzofuran core, it is scientifically prudent to assume these risks may also be present with **4-Chloro-2,3-dihydrobenzofuran** until proven otherwise.

Proactive Risk Mitigation and Handling

A proactive approach to safety involves assuming a higher level of hazard given the data gaps. The following workflow illustrates a self-validating system for handling this and other research chemicals.

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Caption: A workflow for proactive chemical risk management.

Experimental Protocol: Safe Handling and Storage

- Engineering Controls: All manipulations of **4-Chloro-2,3-dihydrobenzofuran**, including weighing and dilutions, must be conducted in a certified chemical fume hood to prevent inhalation of any potential aerosols or vapors.[\[6\]](#) Facilities should be equipped with an eyewash station and a safety shower in close proximity.[\[6\]](#)
- Ventilation: Use adequate general or local explosion-proof ventilation to maintain airborne concentrations at safe levels.[\[6\]](#)
- Precautions for Safe Handling:
 - Avoid all personal contact, including inhalation and contact with skin and eyes.[\[7\]](#)[\[8\]](#)
 - Wash hands and face thoroughly after handling.[\[9\]](#)
 - Wear suitable protective clothing, gloves, and eye/face protection.[\[7\]](#)[\[8\]](#)
 - Use non-sparking tools and take precautionary measures against static discharge.[\[7\]](#)[\[9\]](#)
- Conditions for Safe Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[4\]](#)[\[7\]](#)
 - Keep away from incompatible materials such as strong oxidizing agents, bases, amines, and reducing agents.[\[6\]](#)[\[10\]](#)
 - Store away from heat, sparks, open flames, and other ignition sources.[\[6\]](#)[\[9\]](#)

Personal Protective Equipment (PPE) Selection

The selection of PPE is not a checklist item but a critical barrier against exposure. The rationale for each piece of equipment is paramount.

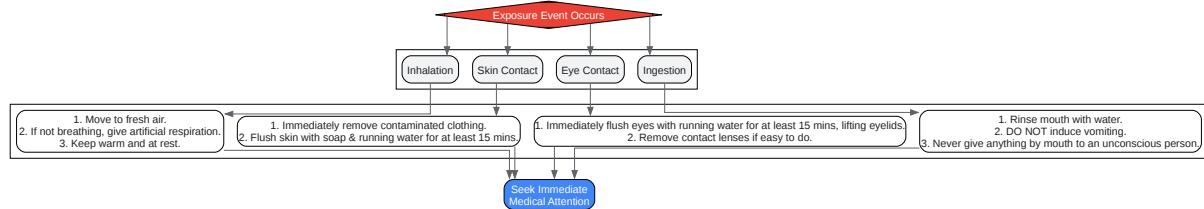
PPE Category	Specification & Rationale
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield conforming to NIOSH (US) or EN166 (EU) standards. [7] [11] This provides a physical barrier against splashes.
Skin Protection	Gloves: Handle with chemical-impermeable gloves (e.g., nitrile, neoprene) that have been inspected for integrity before use. [7] [11] The choice of glove material should be validated against its breakthrough time for chlorinated aromatic compounds. Clothing: Wear a flame-resistant lab coat and impervious clothing to prevent skin contact. [7] [11]
Respiratory Protection	For routine use in a fume hood, respiratory protection is not typically required. However, if exposure limits are exceeded or in the event of a spill where vapors may be generated, a full-face respirator with appropriate cartridges should be used. [7] [11]

Emergency Procedures: A Self-Validating Response

In an emergency, a clear, logical, and pre-rehearsed plan is essential.

First-Aid Measures

The primary goal of first aid is to minimize absorption and seek immediate professional medical attention.



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Caption: A decision tree for first-aid response to chemical exposure.

Detailed First-Aid Protocols:

- If Inhaled: Move the victim to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, perform artificial respiration, but do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[7][11][12] Seek immediate medical attention.[7][12]
- Following Skin Contact: Immediately take off all contaminated clothing.[7][8] Wash the affected area with soap and plenty of water for at least 15 minutes.[4][7][12] Consult a doctor if irritation persists.[7][12]
- Following Eye Contact: Rinse cautiously with pure water for at least 15 minutes, holding the eyelids open.[4][7] Remove contact lenses if present and easy to do so.[4] Seek immediate medical attention.[7][8]
- Following Ingestion: Rinse mouth thoroughly with water.[7][11] Do not induce vomiting.[7][11] Never give anything by mouth to an unconscious person and call a doctor or Poison Control

Center immediately.[7][11]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[7][11]
- Specific Hazards: During a fire, irritating and highly toxic gases such as carbon oxides, and hydrogen chloride may be generated by thermal decomposition.[8]
- Protective Actions for Fire-Fighters: Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary.[7][11]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[7] Wear appropriate personal protective equipment (see Section 4) and ensure adequate ventilation.[7][11] Avoid breathing vapors and contact with the material.[7] Remove all sources of ignition.[7]
- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains, as discharge into the environment must be avoided.[7][11]
- Methods for Containment and Cleaning Up: Use a spark-proof tool and absorb the spill with inert material (e.g., sand, vermiculite).[4][6] Collect the material in a suitable, closed container for disposal.[4][7] The collected material should be promptly disposed of in accordance with appropriate laws and regulations.[7]

Stability and Reactivity

Understanding a compound's stability is key to safe storage and handling.

- Reactivity: No specific reactivity data is available.
- Chemical Stability: Assumed to be stable under recommended storage conditions.[6]
- Conditions to Avoid: Incompatible materials, ignition sources, and excess heat.[6]
- Incompatible Materials: Strong oxidizing agents.[6]

- Hazardous Decomposition Products: Under combustion, may produce carbon monoxide, carbon dioxide, and hydrogen chloride gas.[6][8]

Toxicological and Ecological Information

This section underscores the critical data gap for **4-Chloro-2,3-dihydrobenzofuran**.

- Acute Toxicity: Classified as harmful if swallowed (H302).[1] Data for dermal and inhalation toxicity is not available, but related compounds show harm via these routes as well.[5]
- Skin Corrosion/Irritation: Related compounds cause skin irritation.[4][5]
- Serious Eye Damage/Irritation: Related compounds cause serious eye irritation.[4][5]
- Respiratory/Skin Sensitization: No data available.
- Germ Cell Mutagenicity, Carcinogenicity, Reproductive Toxicity: No data available.
- Specific Target Organ Toxicity (Single and Repeated Exposure): Related compounds may cause respiratory irritation.[4][5]
- Ecological Information: No data is available on toxicity to fish, daphnia, algae, or microorganisms.[11] Discharge into the environment should be avoided.[7][11]

Disposal and Regulatory Context

- Disposal: The material should be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[7] Do not contaminate water, foodstuffs, or sewer systems.[7]
- Regulatory Information: **4-Chloro-2,3-dihydrobenzofuran** is not listed on major chemical inventories such as EINECS (European Inventory of Existing Commercial Chemical Substances) or TSCA (United States Toxic Substances Control Act).[7][11] Its use is intended for industrial and scientific research.[11]

Conclusion: A Commitment to Safety

The responsible use of **4-Chloro-2,3-dihydrobenzofuran** in a research setting demands a comprehensive understanding of its known and potential hazards. This guide provides a framework based on the best available, albeit limited, information. The core principles of proactive risk assessment, stringent adherence to engineering controls and PPE, and preparedness for emergencies are non-negotiable. As the scientific community continues to work with this and other novel compounds, it is our collective responsibility to generate and share safety data to ensure that the pursuit of knowledge does not compromise the well-being of those on the front lines of discovery.

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